

Zelavespib dosing schedule intraperitoneal injection preclinical

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Zelavespib

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Zelavespib Preclinical Application Note

This document provides a foundational protocol for the assessment of **zelavespib** via intraperitoneal injection in mouse models, synthesizing information from published research and chemical suppliers.

Background and Rationale

Zelavespib is a potent small-molecule inhibitor that selectively targets the **HSP90 protein incorporated into pathologic epichaperome complexes** in cancer cells, while rapidly dissociating from chaperones in normal tissues [1]. A key feature of **zelavespib** and similar epichaperome agents is their **long residence time at the target site** (tumors or diseased brains), which persists for days despite rapid clearance from plasma [1]. This unique pharmacokinetic profile makes it a compelling candidate for cancer therapy, particularly for aggressive malignancies.

The intraperitoneal route of administration is often explored in preclinical models for compounds where high local exposure or specific tissue distribution is desired.

Formulation and Preparation

The following formulation has been indicated for *in vivo* studies, including intraperitoneal injection [2]. It is designed to accommodate **zelavespib**'s limited aqueous solubility.

- **Recommended Formulation for Injection** [2]:
 - **Solvent System:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
 - **Preparation:**
 - Prepare a stock solution of **zelavespib** in DMSO.
 - Add PEG300 to the DMSO stock solution and mix.
 - Add Tween 80 to the mixture and mix.
 - Finally, dilute with saline to achieve the desired working concentration.
 - **Note:** This working solution should be prepared fresh prior to administration.

Dosing and Administration Protocol

While a precise intraperitoneal dosing schedule for **zelavespib** is not explicitly published, the table below summarizes quantitative data from a closely related *in vivo* study using intraperitoneal delivery. This can serve as a starting point for protocol development.

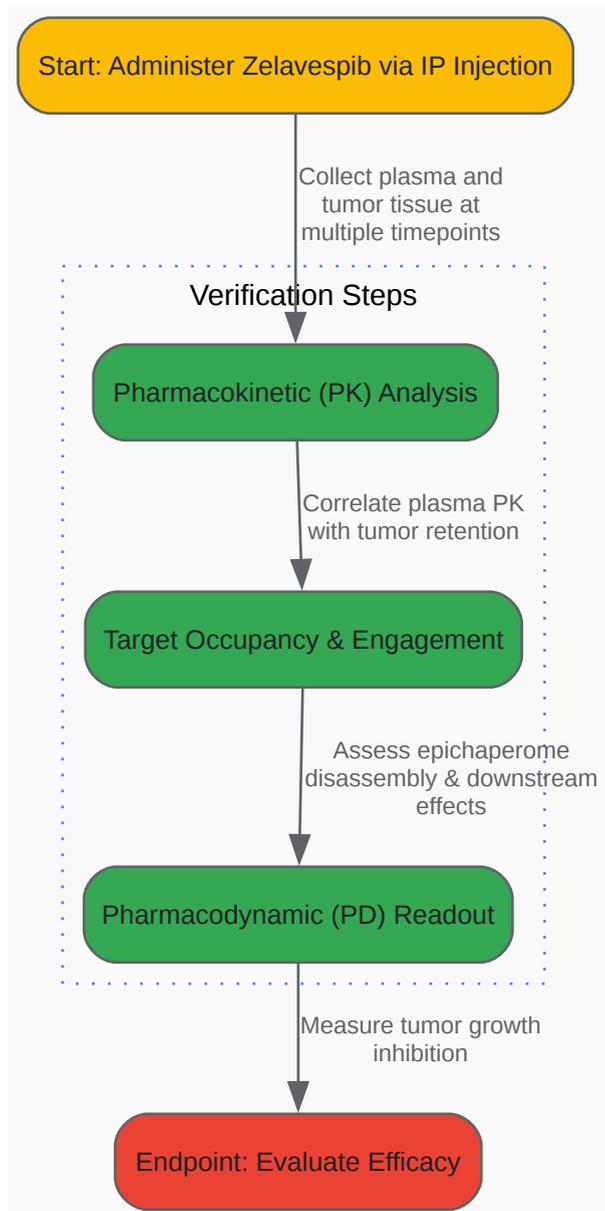
Table 1: Preclinical *In Vivo* Dosing Data for Zelavespib

Model	Administration Route	Dose	Schedule & Duration	Key Findings
MDA-MB-468 tumor-bearing mice [2]	Intraperitoneal (i.p.)	75 mg/kg	3 weeks	Intratumoral accumulation; downregulation of oncoproteins; inhibition of tumor growth.

- **Dosing Schedule Suggestion:** Based on the above, a dose of **75 mg/kg** administered via i.p. injection can be considered for efficacy studies. A common schedule is daily to every other day, for a duration of 2-4 weeks, adjusted based on the specific tumor model and treatment response.
- **Administration Procedure:**
 - Warm the prepared formulation to approximately 37°C to improve comfort and solubility.
 - Restrain the mouse appropriately.
 - Inject into the lower left quadrant of the abdomen to avoid vital organs.
 - Use a sterile syringe with a 25-27 gauge needle.
 - Observe the animal for any immediate adverse reactions.

Experimental Verification and Workflow

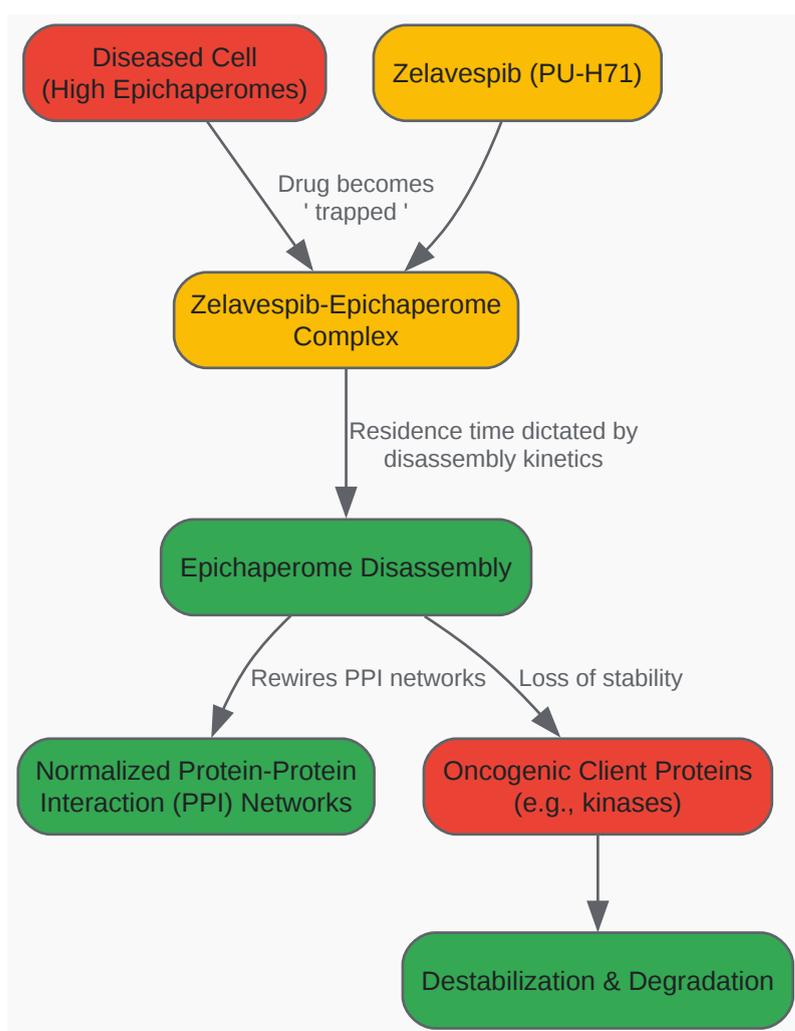
To validate your i.p. dosing protocol, it is critical to confirm target engagement and measure the drug's distribution, especially given its unique "trapping" mechanism in epichaperome-positive cells [1]. The following workflow outlines the key steps for this verification.



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Key Verification Experiments:

- **Pharmacokinetic (PK) Analysis:** Collect plasma and tumor tissue at multiple time points post-injection. Measure **zelavespib** concentrations using LC-MS/MS to confirm that the i.p. route achieves systemic exposure and to determine the drug's half-life in the tumor [1].
- **Target Occupancy and Engagement:** Use methods like native PAGE to biochemically monitor the disassembly of epichaperomes in tumor lysates, which is a direct indicator of target engagement [1] [3]. As shown in the pathway below, **zelavespib** binding leads to epichaperome disassembly and disruption of pro-survival signaling.
- **Pharmacodynamic (PD) Readout:** Perform western blotting on tumor lysates to assess the downregulation of oncogenic client proteins dependent on HSP90/epichaperome, such as various kinases [2].



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Critical Considerations and Troubleshooting

- **Solubility and Stability:** **Zelavespib** has limited water solubility. Always prepare fresh solutions and ensure the compound is fully dissolved before administration to ensure accurate dosing and prevent irritation [2].
- **Dose Optimization:** The 75 mg/kg dose is a reference point. A dose-ranging study (e.g., 50, 75, 100 mg/kg) is recommended to establish the maximum tolerated dose (MTD) and the minimum efficacious dose for your specific model.
- **Monitoring:** Closely monitor animals for signs of toxicity, which may include weight loss, reduced activity, or changes in grooming. Adjust the dosing schedule if necessary.

I hope this structured application note provides a solid foundation for your research. Should you need to investigate alternative formulations or delivery strategies, please feel free to ask.

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References

1. Unraveling the Mechanism of Epichaperome Modulation by Zelavespib ... [pmc.ncbi.nlm.nih.gov]
2. Zelavespib hydrochloride (PU-H71 hydrochloride) | HSP [invivochem.com]
3. Phosphorylation-driven epichaperome assembly is a ... [nature.com]

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